

Photodegradation of Azinphos-Methyl Oxon under UV Light

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Compound of Interest

Compound Name: Azinphosmethyl oxon

CAS No.: 961-22-8

Cat. No.: B1210741

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Analytical Chemists, and Toxicologists Version: 2.0 (Scientific Review)

Executive Summary

Azinphos-methyl (AZM) is a potent organophosphate insecticide, but its environmental and toxicological profile is dominated by its activated metabolite: Azinphos-methyl oxon (AZM-Oxon). While AZM undergoes oxidative desulfuration (

) in biological systems and under environmental weathering to form the oxon, the subsequent photodegradation of this oxon is the critical step in ultimate detoxification.

This guide details the physicochemical kinetics, mechanistic pathways, and experimental protocols required to study the photodegradation of AZM-Oxon under UV irradiation. Unlike the parent compound, the oxon is a direct acetylcholinesterase (AChE) inhibitor. Therefore, its photolysis is not merely a chemical decay process but a toxicity modulation event.

Chemical Context & Mechanistic Theory

The Oxon Challenge

The structural transition from AZM to AZM-Oxon increases the electrophilicity of the phosphorus center, enhancing its phosphorylation potential (toxicity) while altering its hydrolytic stability.

- Parent (AZM): Thionophosphate (
). Moderately stable, pro-toxicant.
- Metabolite (AZM-Oxon): Phosphate (
). High AChE inhibition, generally more susceptible to alkaline hydrolysis but varying stability under UV depending on pH and wavelength.

Photolytic Pathways

Under UV irradiation (

nm), the benzotriazine moiety acts as a chromophore, absorbing photons and reaching an excited singlet state. The degradation proceeds primarily via homolytic cleavage of the thioether (

) linkage.

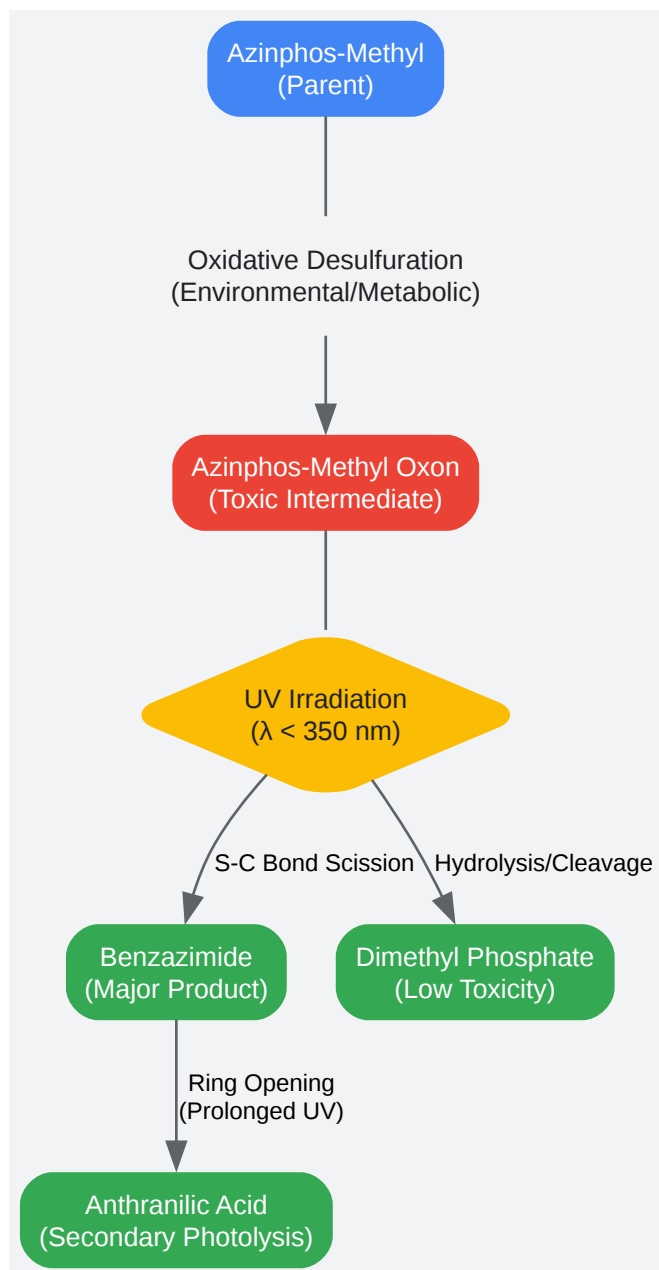
Proposed Degradation Mechanism:

- Excitation: The benzotriazine ring absorbs UV energy.^[1]
- Cleavage: Scission of the
 bond connecting the phosphorus moiety to the benzotriazine ring.
- Product Formation:
 - Benzazimide: The stable heterocyclic byproduct.
 - Dimethyl Phosphate: The inorganic phosphorus residue (low toxicity).

- Anthranilic Acid: A secondary photodegradation product of benzazimide under prolonged irradiation.

Visualization: Degradation Pathway

The following diagram illustrates the transformation from the parent AZM to the Oxon, and its subsequent photolysis.



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Figure 1: Mechanistic pathway of Azinphos-methyl oxidation to the Oxon and subsequent UV-mediated detoxification to Benzazimide and Dimethyl Phosphate.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol: Photodegradation Kinetics

Objective: Determine the quantum yield (

) and half-life (

) of AZM-Oxon under simulated solar UV.

Reagents & Equipment

- Target Analyte: Azinphos-methyl oxon (>98% purity). Note: If commercial standards are unavailable, synthesize via oxidation of AZM with m-chloroperoxybenzoic acid (mCPBA).
- Photoreactor: Merry-go-round reactor equipped with a medium-pressure Mercury (Hg) lamp or Xenon arc lamp (simulated sunlight).
- Filters: Pyrex glass filter (nm) to simulate environmental UV cutoff.
- Actinometer: p-Nitroanisole / Pyridine (PNA/Pyr) system for measuring photon flux.

Step-by-Step Methodology

Phase A: Preparation

- Stock Solution: Dissolve AZM-Oxon in Acetonitrile (ACN) to 1000 mg/L.
- Working Solution: Dilute to 10 mg/L in buffered Milli-Q water (pH 7.0, 10 mM Phosphate buffer). Use quartz tubes for UV-C or Pyrex for UV-A/B.
- Dark Control: Wrap one sample tube in aluminum foil to assess thermal hydrolysis (non-photolytic degradation).

Phase B: Irradiation

- Equilibrate the photoreactor to 25°C ± 1°C.

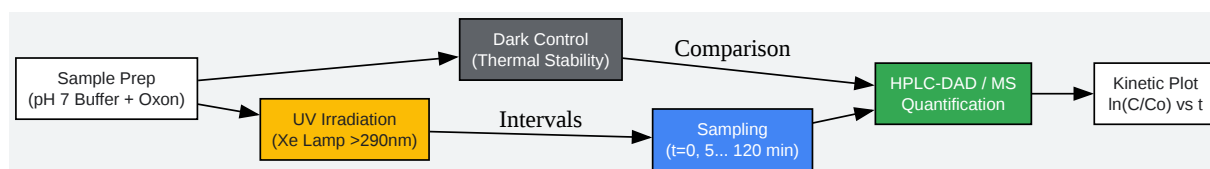
- Place sample tubes and actinometer tubes in the carousel.
- Irradiate and sample at intervals:

minutes.
- Quenching: Immediately transfer aliquots to amber vials. If analyzing by LC-MS, no quenching agent is usually needed if analyzed immediately; otherwise, store at 4°C.

Phase C: Analytical Quantification (HPLC-DAD/MS)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase: Gradient A (0.1% Formic Acid in Water) / B (Acetonitrile).
 - 0-2 min: 10% B
 - 10 min: 90% B
- Detection:
 - UV: 220 nm (Benzazimide) and 280 nm (Oxon).
 - MS: ESI Positive Mode (MRM transitions for Oxon and Benzazimide).

Visualization: Experimental Workflow



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Figure 2: Validated workflow for determining photodegradation kinetics.

Data Analysis & Interpretation

Kinetic Modeling

Photodegradation of dilute organic pollutants typically follows pseudo-first-order kinetics.

Where:

- : Concentration at time
.
- : Observed rate constant (
).

Half-life Calculation:

Quantum Yield ()

To determine the efficiency of the reaction independent of light intensity:

Where:

- : Photon flux (determined by actinometry).
- : Molar absorptivity of AZM-Oxon at the irradiation wavelength.
- : Path length of the cell.

Summary of Expected Kinetic Parameters

Based on comparative data for organophosphorus oxons (e.g., Paraoxon, Malaoxon).

Parameter	Value Range (Estimated)	Notes
Reaction Order	First Order	At concentrations < 100 mg/L
Half-life (UV-A)	20 - 60 mins	Slower than direct UVC photolysis
Half-life (Sunlight)	2 - 12 hours	Highly dependent on latitude/season
Major Product	Benzazimide	Stable, low AChE inhibition
pH Effect	pH > 9 accelerates	Alkaline hydrolysis competes with photolysis

Toxicity Modulation (The "So What?")

The critical aspect of this research is not just the disappearance of the parent molecule, but the loss of toxicity.

- AChE Inhibition: AZM-Oxon is a potent inhibitor.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Detoxification: Photolytic cleavage of the P-S bond separates the "warhead" (phosphorylating group) from the leaving group (benzazimide).
- Verification: It is mandatory to run an Ellman's Assay (Acetylcholinesterase activity assay) on the irradiated samples.
 - Result: As Oxon concentration decreases (), AChE activity recovery should inversely correlate. If toxicity persists, it indicates the formation of a stable toxic intermediate (unlikely for AZM, but possible in other OPs).

References

- Yeasmin, L., et al. (2009). "UV-A photochemistry of the pesticide azinphos-methyl: generation of the highly fluorescent intermediate N-methylantranilic acid."[\[1\]](#) Journal of Photochemistry and Photobiology A: Chemistry.

- Food and Agriculture Organization (FAO). "Azinphos-methyl (JMPR 2007) - Toxicological evaluation." FAO/WHO Meeting on Pesticide Residues.
- Matsushita, T., et al. (2020). "Effect of chlorination on anti-acetylcholinesterase activity of organophosphorus insecticide solutions and contributions of the parent insecticides and their oxons to the activity." [6] Chemosphere. [6][8]
- Burrows, H. D., et al. (2002). "Reaction pathways and mechanisms of photodegradation of pesticides." Journal of Photochemistry and Photobiology B: Biology.
- Ménager, M., et al. (2007). "Photodegradation of organophosphorus pesticides in aqueous solution and clays: mechanistic study." [4] ResearchGate.

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Sources

- 1. islandscholar.ca [islandscholar.ca]
- 2. researchgate.net [researchgate.net]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Azinphos-methyl [item.herts.ac.uk]
- 8. Azinphos-Methyl | C₁₀H₁₂N₃O₃PS₂ | CID 2268 - PubChem [pubchem.ncbi.nlm.nih.gov]
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